An In-depth Technical Guide to the Solubility of CJB-090 2HCl

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Compound of Interest

Compound Name:	*CJB-090 2HCl*
CAS No.:	*595584-40-0*
Cat. No.:	*B606709*

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Authored by: A Senior Application Scientist

Abstract

CJB-090, a dopamine D3 receptor partial agonist, has shown promise in preclinical models for substance abuse disorders. As with any drug candidate, a thorough understanding of its physicochemical properties is paramount for successful formulation development and clinical translation. This guide provides a comprehensive technical overview of the solubility of CJB-090 dihydrochloride (2HCl), a common salt form used to enhance the aqueous solubility of the lipophilic parent molecule. We will delve into the theoretical underpinnings of its solubility, present available data, and provide detailed, field-proven methodologies for its empirical determination. This document is intended to serve as a practical resource for researchers and formulation scientists working with **CJB-090 2HCl** and similar lipophilic basic compounds.

Introduction to CJB-090 and the Critical Role of Solubility

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CJB-090, chemically known as N-(4-(4-(2,3-dichlorophenyl)piperazin-1-yl)butyl)-4-(pyridin-2-yl)benzamide, is a potent and selective dopamine D3 receptor partial agonist.[1] The dopamine D3 receptor is a key target in the central nervous system implicated in the rewarding effects of drugs of abuse, making D3 partial agonists like CJB-090 promising therapeutic candidates.

The free base form of CJB-090 is a highly lipophilic molecule, as indicated by a predicted XlogP of 5.4.[1] This high lipophilicity suggests poor aqueous solubility, a significant hurdle for oral and parenteral formulation development. To overcome this, CJB-090 is often formulated as a dihydrochloride salt (**CJB-090 2HCl**). The addition of two hydrochloride moieties aims to improve its solubility in aqueous media, a critical factor for achieving adequate bioavailability.

Solubility is a cornerstone of drug development, influencing everything from in vitro assay performance to in vivo absorption and, ultimately, therapeutic efficacy. A comprehensive understanding of a drug candidate's solubility profile across a range of physiologically relevant conditions is therefore not just advantageous, but essential.

Physicochemical Properties of **CJB-090 2HCl**

A foundational understanding of the key physicochemical parameters of CJB-090 is essential to interpret its solubility behavior.

Table 1: Physicochemical Properties of CJB-090 and its Dihydrochloride Salt

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Property	Value	Source
Chemical Name	N-(4-(4-(2,3-dichlorophenyl)piperazin-1-yl)butyl)-4-(pyridin-2-yl)benzamide	[1]
Molecular Formula (Free Base)	$C_{26}H_{28}Cl_2N_4O$	[1]
Molecular Weight (Free Base)	483.44 g/mol	[1]
Molecular Formula (Dihydrochloride Hydrate)	$C_{26}H_{28}Cl_2N_4O \cdot 2HCl \cdot xH_2O$	Sigma-Aldrich
Predicted XlogP (Free Base)	5.4	[1]
Aqueous Solubility (Dihydrochloride Hydrate)	≥18 mg/mL	Sigma-Aldrich
Predicted pKa	See Section 2.1	N/A

The Importance of pKa in a pH-Dependent World

As an amine-containing compound, the solubility of CJB-090 is highly dependent on pH. The pKa values of the ionizable groups in the molecule dictate the extent of protonation at a given pH, which in turn governs its solubility. The structure of CJB-090 contains multiple basic nitrogen atoms: two in the piperazine ring, one in the pyridine ring, and an amide nitrogen (which is generally considered neutral). The piperazine and pyridine nitrogens are the most likely sites of protonation.

While experimentally determined pKa values for CJB-090 are not readily available in the public domain, computational prediction tools can provide valuable estimates. Based on the structure, it is anticipated that CJB-090 will have at least two pKa values corresponding to the protonation of the piperazine and pyridine nitrogens. These values are crucial for constructing a pH-solubility profile and predicting the compound's behavior in the gastrointestinal tract.

Solubility Profile of **CJB-090 2HCl**: A Multi-faceted View

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A single solubility value in water provides an incomplete picture. For a comprehensive understanding, solubility should be assessed in a variety of relevant media.

Aqueous Solubility

The reported aqueous solubility of **CJB-090 2HCl** is ≥18 mg/mL. This value indicates that the dihydrochloride salt form is significantly more water-soluble than the free base is predicted to be. However, the term "aqueous" can be ambiguous. It is critical to define the pH of the water used for this determination, as the dissolution of the dihydrochloride salt will itself acidify the medium, influencing the final solubility measurement.

pH-Dependent Solubility

For a basic compound like CJB-090, solubility is expected to be highest at low pH, where the molecule is fully protonated, and decrease as the pH increases towards and beyond its pKa values, leading to the precipitation of the less soluble free base. A detailed pH-solubility profile is essential for predicting oral absorption, as the pH of the gastrointestinal tract varies significantly (pH 1-3 in the stomach, pH 5-7 in the small intestine).

Solubility in Organic and Co-solvent Systems

In drug discovery and development, organic solvents and co-solvent systems are frequently used for in vitro assays and formulation of preclinical toxicology studies. Due to its lipophilic nature, CJB-090 is expected to exhibit good solubility in many common organic solvents. The choice of solvent will depend on the specific application and should be guided by the principle of "like dissolves like."[2]

Table 2: Recommended Solvents for Solubility Profiling of **CJB-090 2HCl**

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Solvent Class	Recommended Solvents	Rationale
Aqueous Buffers	pH 1.2 (Simulated Gastric Fluid), pH 4.5 (Acetate Buffer), pH 6.8 (Phosphate Buffer), pH 7.4 (Phosphate Buffered Saline)	To establish a comprehensive pH-solubility profile relevant to physiological conditions.
Polar Protic Solvents	Ethanol, Propylene Glycol, PEG 400	Commonly used co-solvents in oral and parenteral formulations to enhance solubility.
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF)	Often used as stock solution solvents for in vitro screening assays.
Non-polar Solvents	Dichloromethane, Chloroform	Useful for understanding the lipophilic nature of the free base and for certain analytical procedures.

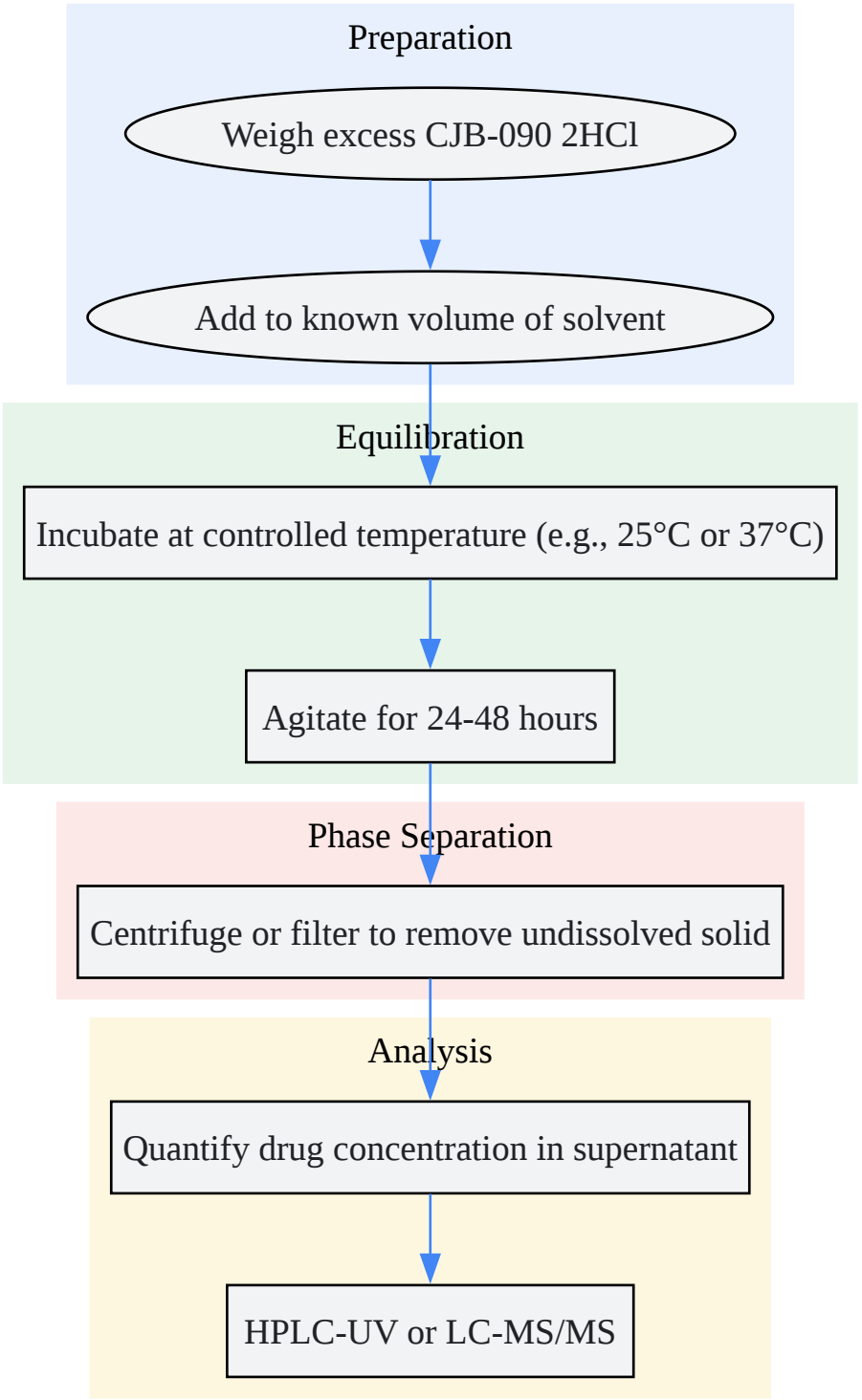
Experimental Determination of Solubility: Protocols and Best Practices

Accurate and reproducible solubility data is the bedrock of sound formulation development. This section provides detailed protocols for determining both thermodynamic and kinetic solubility.

Thermodynamic Solubility (Shake-Flask Method)

The shake-flask method is the gold standard for determining thermodynamic equilibrium solubility.[3] It measures the saturation concentration of a compound in a solvent at equilibrium.

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Caption: Workflow for Thermodynamic Solubility Determination.

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- Preparation: Add an excess amount of **CJB-090 2HCl** to a known volume of the test solvent in a sealed vial. The excess solid should be visually apparent.
- Equilibration: Place the vials in a shaker bath at a constant temperature (typically 25°C or 37°C) and agitate for a sufficient period (24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, separate the undissolved solid from the saturated solution. This can be achieved by centrifugation at high speed or by filtration through a low-binding filter (e.g., PTFE).
- Quantification: Accurately dilute an aliquot of the clear supernatant and determine the concentration of CJB-090 using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography with Mass Spectrometry (LC-MS/MS).

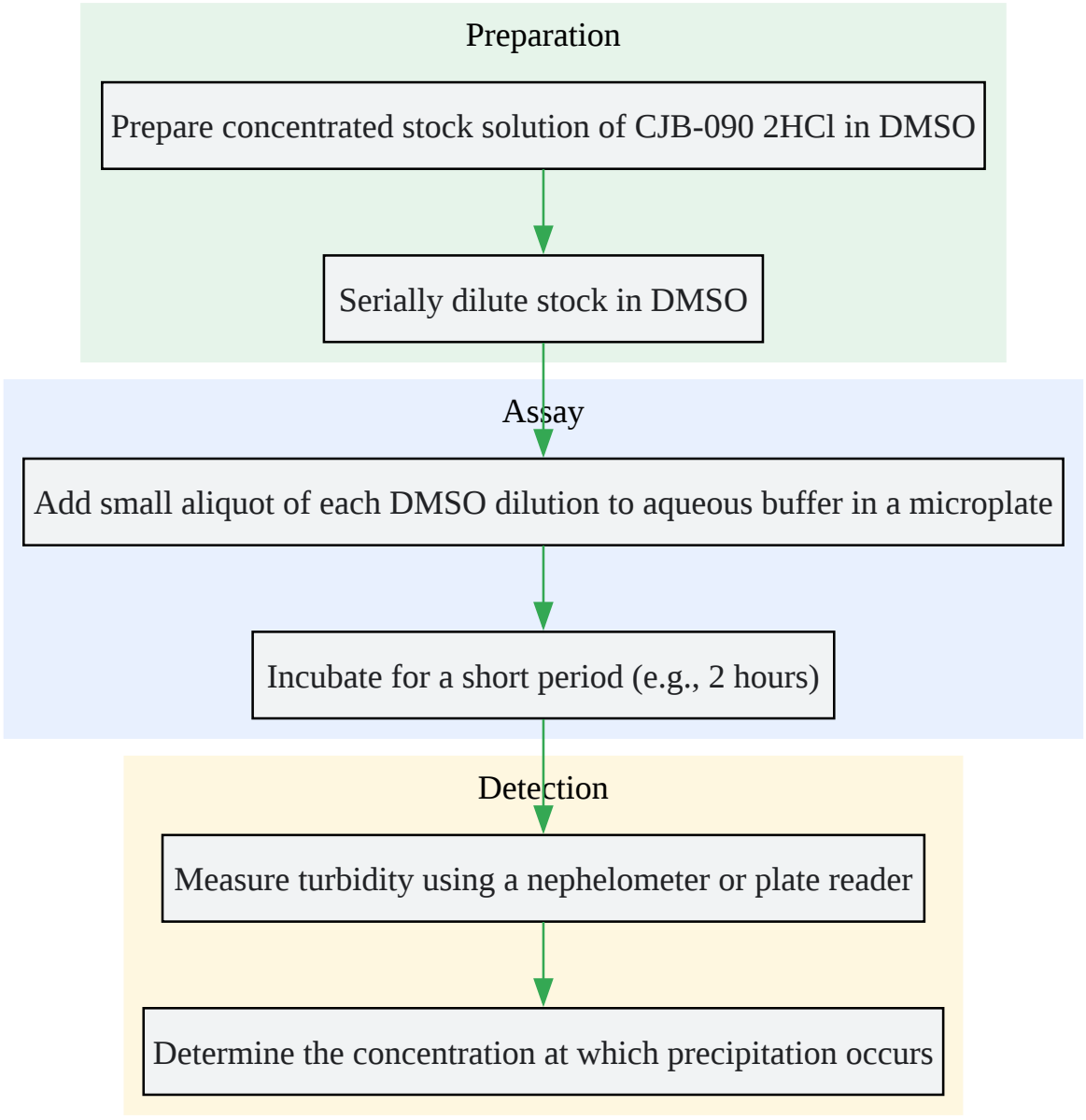
Causality in Protocol Design:

- Why excess solid? To ensure that the solution is truly saturated at equilibrium.
- Why 24-48 hours of agitation? To allow sufficient time for the dissolution process to reach a steady state. For some compounds, equilibrium may be reached sooner, which can be confirmed by taking time points.
- Why temperature control? Solubility is temperature-dependent.
- Why filtration or centrifugation? To ensure that no undissolved particles are included in the sample for analysis, which would lead to an overestimation of solubility.

Kinetic Solubility

Kinetic solubility assays are high-throughput methods often used in early drug discovery to quickly assess the solubility of a large number of compounds.[4] These methods measure the concentration at which a compound precipitates from a solution when added from a concentrated organic stock (typically DMSO).

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Caption: Workflow for Kinetic Solubility Determination.

- Stock Solution Preparation: Prepare a high-concentration stock solution of **CJB-090 2HCl** in 100% DMSO (e.g., 10 mM).
- Serial Dilution: Perform serial dilutions of the stock solution in DMSO in a microtiter plate.

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- Addition to Aqueous Buffer: Add a small volume of each DMSO dilution to a larger volume of aqueous buffer (e.g., phosphate-buffered saline, PBS) in a separate microtiter plate. The final DMSO concentration should be kept low (typically <5%) to minimize its effect on solubility.
- Incubation: Incubate the plate at a controlled temperature for a defined period (e.g., 2 hours).
- Detection: Measure the turbidity or light scattering of each well using a nephelometer or a UV-Vis plate reader. The concentration at which a significant increase in turbidity is observed is reported as the kinetic solubility.

Causality in Protocol Design:

- Why start from a DMSO stock? This mimics the process used in many high-throughput screening assays.
- Why a short incubation time? Kinetic solubility measures the tendency of a compound to precipitate under non-equilibrium conditions, which is relevant for understanding potential precipitation upon dilution in biological fluids.
- Why measure turbidity? It is a rapid and direct measure of precipitation.

Interpreting Solubility Data: Implications for Drug Development

The solubility data for **CJB-090 2HCl** must be interpreted in the context of its intended therapeutic application.

- High aqueous solubility (≥18 mg/mL): The dihydrochloride salt is a viable strategy for developing aqueous-based formulations for preclinical in vivo studies.
- High lipophilicity (XlogP 5.4): While the salt form improves aqueous solubility, the inherent lipophilicity of the free base suggests that CJB-090 may have good membrane permeability. This combination of properties could place it in the Biopharmaceutics Classification System (BCS) Class II (low solubility, high permeability), although this would need to be confirmed with permeability studies.

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- pH-dependent solubility: The expected decrease in solubility at higher pH values has significant implications for oral absorption. Formulation strategies may need to be employed to maintain the drug in a solubilized state in the neutral to slightly alkaline environment of the small intestine. These could include the use of co-solvents, surfactants, or enabling technologies like amorphous solid dispersions.

Conclusion

The solubility of **CJB-090 2HCl** is a critical parameter that will influence its entire development trajectory. This guide has provided a framework for understanding and experimentally determining the solubility of this promising drug candidate. By employing the detailed protocols and considering the underlying scientific principles, researchers and formulation scientists can generate the high-quality, reliable data needed to make informed decisions and advance the development of CJB-090 for the potential treatment of substance use disorders. A thorough characterization of its pH-solubility profile and solubility in relevant co-solvents will be the next essential steps in its preclinical development.

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